

N,N-Dimethyl-2-phenylacetamide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethyl-2-phenylacetamide*

CAS No.: 18925-69-4

Cat. No.: B096930

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This guide provides an in-depth exploration of **N,N-Dimethyl-2-phenylacetamide**, a versatile chemical compound with significant applications in various scientific and industrial fields. From its historical context within the broader class of phenylacetamides to its detailed synthesis, chemical properties, and modern applications, this document serves as a technical resource for researchers, scientists, and professionals in drug development and chemical synthesis.

Historical Context and Emergence

The story of **N,N-Dimethyl-2-phenylacetamide** is intrinsically linked to the broader history of amide chemistry and the therapeutic potential of phenylacetamide derivatives. The study of amides has long been a cornerstone of organic chemistry, with the amide bond being fundamental to the structure of proteins and numerous biologically active molecules.^[1]

The therapeutic journey of phenylacetamides began in the late 19th century with the discovery of the analgesic and antipyretic properties of acetanilide (N-phenylacetamide).^[1] Although acetanilide's use was later curtailed due to its toxicity, this discovery ignited significant interest in the phenylacetamide scaffold, prompting further research into related derivatives.^{[1][2]} The exploration of N,N-disubstituted amides like **N,N-Dimethyl-2-phenylacetamide** represents a

significant evolution in this field, offering unique chemical reactivity and stability compared to their primary and secondary amide counterparts.[1]

While a singular "discovery" event for **N,N-Dimethyl-2-phenylacetamide** is not prominently documented, its emergence is a logical progression in the systematic exploration of phenylacetamide derivatives for various applications, ranging from pharmaceuticals to agrochemicals.[3]

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application and quality control.

Table 1: Physicochemical Properties of **N,N-Dimethyl-2-phenylacetamide**

Property	Value	Source
CAS Number	18925-69-4	[4]
Molecular Formula	C ₁₀ H ₁₃ NO	[4]
Molecular Weight	163.22 g/mol	[4]
Appearance	White solid	Chem-Impex
IUPAC Name	N,N-dimethyl-2-phenylacetamide	PubChem

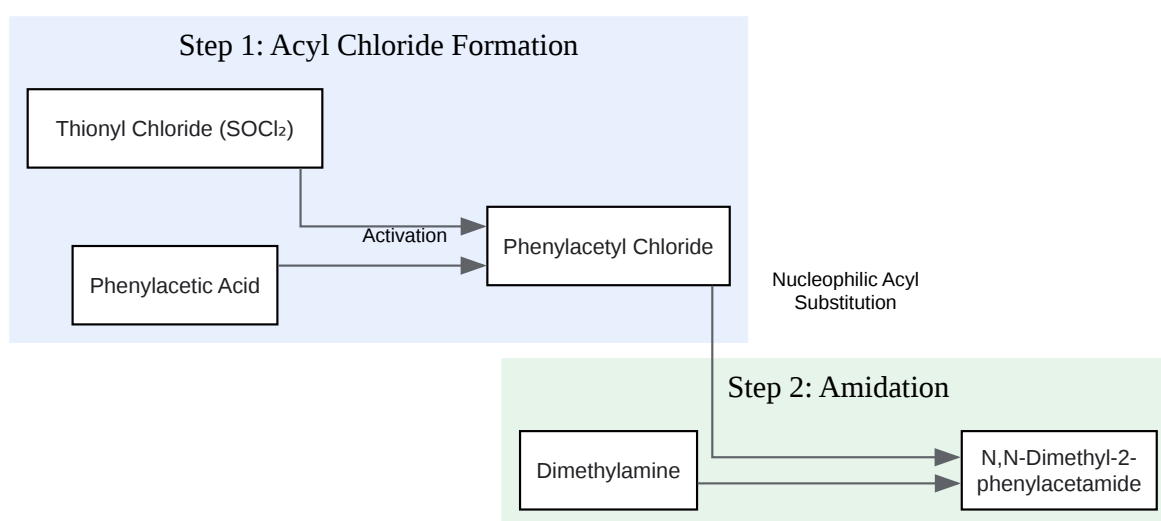
Spectroscopic analysis is crucial for the structural elucidation and purity verification of **N,N-Dimethyl-2-phenylacetamide**. Key spectroscopic data would include ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry. While a comprehensive public database of all these spectra for this specific compound is not readily available, the expected spectral characteristics can be inferred from its structure and data on similar compounds.

Synthesis of N,N-Dimethyl-2-phenylacetamide: A Detailed Protocol

The classical and most industrially relevant method for synthesizing **N,N-Dimethyl-2-phenylacetamide** proceeds through a two-step process starting from phenylacetic acid.^[1] This approach is favored for its reliability and generally high yields.^[1]

Synthesis Workflow

The synthesis can be visualized as a two-stage process: the activation of the carboxylic acid followed by amidation.



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Caption: Classical two-step synthesis of **N,N-Dimethyl-2-phenylacetamide**.

Experimental Protocol

Step 1: Synthesis of Phenylacetyl Chloride from Phenylacetic Acid

- **Rationale:** Phenylacetic acid is a relatively unreactive carboxylic acid. To facilitate the reaction with the amine, it is first converted to a more reactive acyl chloride. Thionyl chloride (SOCl_2) is a common and effective reagent for this transformation as the byproducts (SO_2 and HCl) are gaseous and easily removed.
- **Procedure:**

- In a fume hood, equip a round-bottom flask with a reflux condenser and a gas outlet connected to a trap for acidic gases.
- To the flask, add phenylacetic acid.
- Slowly add an excess of thionyl chloride (typically 2-3 equivalents) to the flask at room temperature with stirring.
- Gently heat the reaction mixture to reflux. The reaction progress can be monitored by the cessation of gas evolution.
- After the reaction is complete, remove the excess thionyl chloride by distillation under reduced pressure.
- The resulting crude phenylacetyl chloride can be purified by vacuum distillation.

Step 2: Synthesis of **N,N-Dimethyl-2-phenylacetamide** from Phenylacetyl Chloride and Dimethylamine

- Rationale: Phenylacetyl chloride is highly electrophilic at the carbonyl carbon, making it susceptible to nucleophilic attack by dimethylamine. The reaction is typically rapid and exothermic. An excess of the amine or the addition of a non-nucleophilic base is often used to neutralize the HCl byproduct.
- Procedure:
 - Dissolve phenylacetyl chloride in an appropriate aprotic solvent (e.g., diethyl ether, dichloromethane) in a flask equipped with a dropping funnel and a stirrer, under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution in an ice bath.
 - Slowly add a solution of dimethylamine (at least 2 equivalents) in the same solvent to the cooled phenylacetyl chloride solution with vigorous stirring. The second equivalent of dimethylamine acts as a base to neutralize the hydrochloric acid formed during the reaction.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a designated period.
- The reaction mixture will contain the desired product and dimethylammonium chloride precipitate.
- Filter the mixture to remove the salt.
- Wash the filtrate with a dilute aqueous acid solution (e.g., HCl) to remove any remaining dimethylamine, followed by a wash with a dilute aqueous base solution (e.g., NaHCO₃) to remove any unreacted phenylacetic acid, and finally with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
- Remove the solvent under reduced pressure to yield the crude **N,N-Dimethyl-2-phenylacetamide**.
- The product can be further purified by recrystallization or column chromatography.

Applications and Significance

N,N-Dimethyl-2-phenylacetamide is a versatile compound with applications in several key areas:

- **Pharmaceutical Development:** It serves as an important intermediate in the synthesis of various pharmaceuticals, particularly in the development of analgesics and anti-inflammatory drugs.[3] The phenylacetamide scaffold is a recognized pharmacophore in medicinal chemistry.
- **Organic Synthesis:** Due to its chemical properties, it is frequently used as a building block in organic chemistry for the preparation of more complex molecules.[3]
- **Agrochemicals:** The compound and its derivatives have been explored for their potential use in the formulation of pesticides and herbicides.[3]
- **Neuroscience Research:** **N,N-Dimethyl-2-phenylacetamide** has been studied for its potential effects on neurotransmitter systems, contributing to the understanding of various neurological conditions.[3]

Safety and Handling

N,N-Dimethyl-2-phenylacetamide is classified as harmful if swallowed and causes serious eye irritation.[5] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

N,N-Dimethyl-2-phenylacetamide, a derivative of the historically significant phenylacetamide class, is a compound of considerable interest in both academic research and industrial applications. Its synthesis, primarily through the activation of phenylacetic acid followed by amidation, is a well-established and reliable process. The versatility of this compound as a synthetic intermediate ensures its continued relevance in the development of new pharmaceuticals, agrochemicals, and other specialized chemical products. A thorough understanding of its synthesis, properties, and applications is essential for any scientist or researcher working in the field of organic and medicinal chemistry.

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